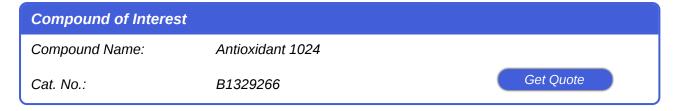


In-Depth Technical Guide to Antioxidant 1024

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Core Chemical and Physical Properties

Antioxidant 1024, chemically known as N,N'-bis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionyl]hydrazine, is a high-performance, non-discoloring, hindered phenolic antioxidant and metal deactivator. Its unique molecular structure, featuring two sterically hindered phenolic groups and a hydrazide moiety, imparts exceptional thermal stability and extraction resistance. It is widely utilized in the stabilization of various polymers, particularly in applications requiring long-term heat aging performance and protection against metal-catalyzed degradation.

Table 1: Core Chemical and Physical Properties of Antioxidant 1024



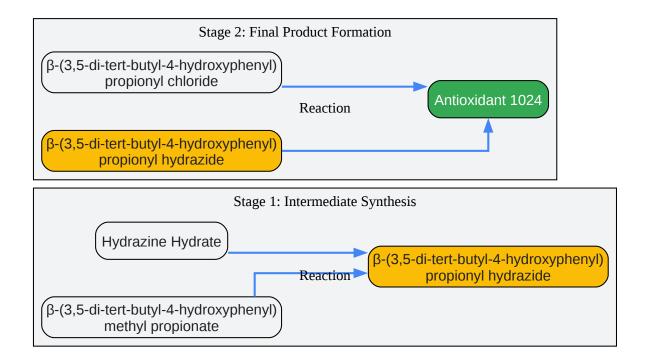
Property	Value
IUPAC Name	3-(3,5-di-tert-butyl-4-hydroxyphenyl)-N'-[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanoyl]propanehydrazide[1]
CAS Number	32687-78-8
Chemical Formula	C34H52N2O4[2][3][4][5]
Molecular Weight	552.79 g/mol [3][5][6]
Appearance	White to off-white powder or granular solid[7]
Melting Point	224-229 °C[4]
Purity	≥98%
Solubility	Soluble in methanol and acetone; slightly soluble in chloroform and ethyl acetate; insoluble in water.[4]
Specific Gravity	1.12[7]

Synthesis of Antioxidant 1024

The synthesis of **Antioxidant 1024** is a multi-step process that can be broadly categorized into two main stages. The first stage involves the synthesis of the intermediate, β -(3,5-di-tert-butyl-4-hydroxyphenyl) propionyl hydrazide. The second stage is the reaction of this intermediate to form the final product.

A common synthetic route involves the reaction of β -(3,5-di-tert-butyl-4-hydroxyphenyl) methyl propionate with hydrazine hydrate to produce β -(3,5-di-tert-butyl-4-hydroxyphenyl) propionyl hydrazide. This intermediate is then reacted with β -(3,5-di-tert-butyl-4-hydroxyphenyl) propionyl chloride to yield **Antioxidant 1024**.





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Caption: Synthesis pathway of Antioxidant 1024.

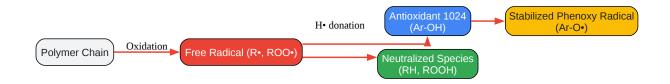
Mechanism of Action

Antioxidant 1024 functions through a dual mechanism, acting as both a primary antioxidant (free radical scavenger) and a metal deactivator.

Primary Antioxidant Activity (Free Radical Scavenging)

The sterically hindered phenolic groups in **Antioxidant 1024** are responsible for its primary antioxidant activity. During the auto-oxidation of polymers, highly reactive free radicals (R•, ROO•) are generated. The phenolic hydroxyl group of **Antioxidant 1024** can donate a hydrogen atom to these free radicals, neutralizing them and terminating the oxidative chain reaction. The resulting phenoxy radical is stabilized by resonance and the steric hindrance of the adjacent tert-butyl groups, preventing it from initiating new oxidation chains.





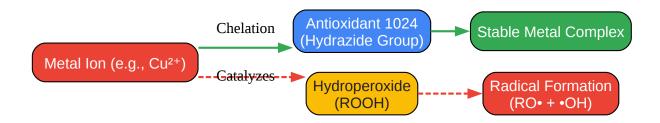
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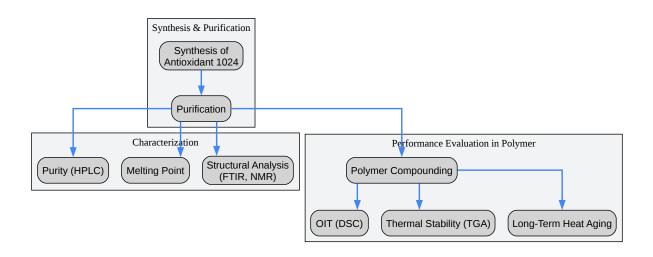
Caption: Free radical scavenging mechanism of Antioxidant 1024.

Metal Deactivation

Trace amounts of metal ions (e.g., copper, iron), often present as catalyst residues in polymers, can accelerate oxidative degradation by catalyzing the decomposition of hydroperoxides into highly reactive radicals. The hydrazide group in **Antioxidant 1024** acts as a chelating agent, binding to these metal ions to form stable complexes. This sequestration of metal ions prevents them from participating in detrimental redox reactions, thereby significantly enhancing the long-term thermal stability of the polymer.







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